

Application Note and Protocol: Preparation of MS48107 Stock Solution in DMSO

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Compound of Interest

Compound Name: MS48107

Cat. No.: B1193142

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MS48107 is a potent and selective positive allosteric modulator (PAM) of the G protein-coupled receptor 68 (GPR68), a proton-sensing receptor implicated in various physiological and pathophysiological processes.^{[1][2][3][4][5]} Accurate preparation of a stable, concentrated stock solution is critical for reliable and reproducible in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **MS48107** due to its high solubilizing capacity for this compound. This document provides a detailed protocol for the preparation, storage, and handling of **MS48107** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **MS48107** is provided in the table below for easy reference.

Property	Value
Molecular Weight	417.44 g/mol
Molecular Formula	C ₂₃ H ₂₀ FN ₅ O ₂
CAS Number	2375070-79-2
Appearance	White to off-white solid
Solubility in DMSO	100 mg/mL (239.56 mM)
Recommended Storage (Powder)	-20°C for up to 3 years
Recommended Storage (in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month

Experimental Protocols

Materials

- **MS48107** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber glass or polypropylene vials
- Sterile, polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Sterile pipette and tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 100 mM MS48107 Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **MS48107** in DMSO. Calculations can be adjusted accordingly for different desired concentrations.

- Safety Precautions: Conduct all steps in a chemical fume hood. Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Weighing **MS48107**:
 - Tare a sterile vial on a calibrated analytical balance.
 - Carefully weigh out 41.74 mg of **MS48107** powder and transfer it to the vial.
- Adding DMSO:
 - Using a sterile pipette, add 1 mL of anhydrous DMSO to the vial containing the **MS48107** powder. This will yield a final concentration of 100 mM.
 - Note: It is crucial to use newly opened or anhydrous DMSO, as its hygroscopic nature can significantly impact the solubility of the product.
- Dissolution:
 - Tightly cap the vial and vortex thoroughly for 2-3 minutes.
 - Visually inspect the solution to ensure all the powder has dissolved.
- Sonication (if necessary):
 - If the compound does not fully dissolve with vortexing, sonicate the vial for 5-10 minutes until the solution is clear. Gentle warming to 37°C can also aid in dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 100 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile polypropylene microcentrifuge tubes. This minimizes freeze-thaw

cycles which can degrade the compound.

- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

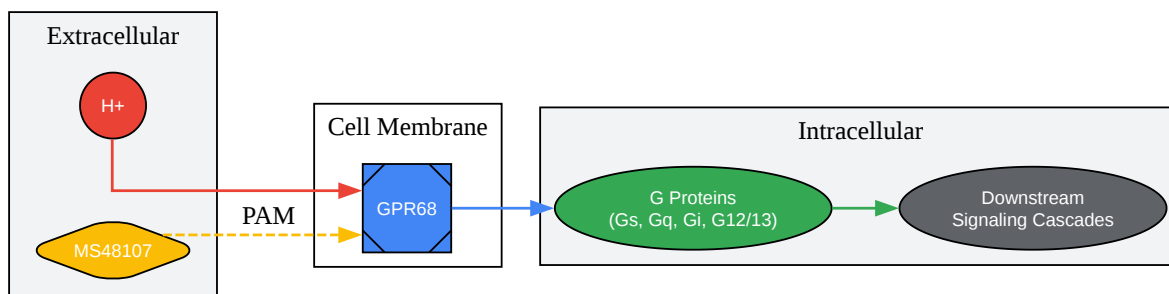
Protocol for Preparing Working Solutions

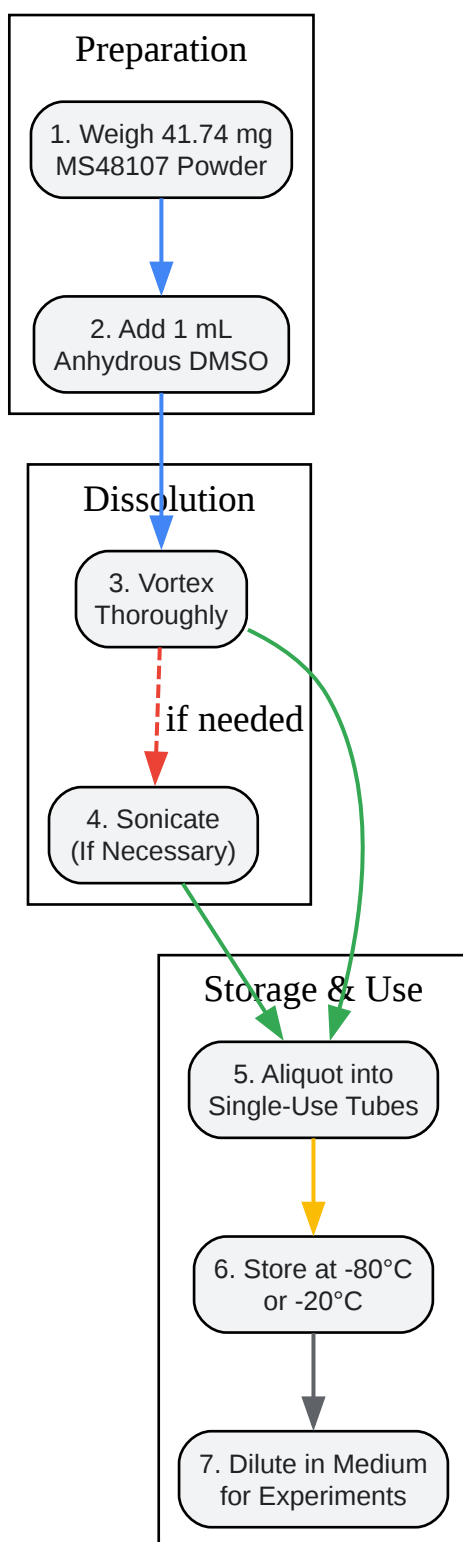
For cell-based assays, the DMSO stock solution must be diluted in culture medium to the desired final concentration.

- Thawing: On the day of the experiment, thaw an aliquot of the **MS48107** stock solution at room temperature.
- Dilution:
 - Perform serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the final desired experimental concentrations.
 - Important: To avoid cell toxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%.
- Vehicle Control: Always include a vehicle control group in your experiments, which consists of cells treated with the same final concentration of DMSO as the highest concentration of **MS48107** used.

Mandatory Visualizations

Signaling Pathway of GPR68 Modulation by MS48107





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